

Navigating the Solubility Landscape of Morelloflavone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Morelloflavone*

CAS No.: *21945-33-5*

Cat. No.: *B10848913*

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This technical guide provides an in-depth analysis of the solubility of **morelloflavone**, a biflavonoid of significant interest in pharmaceutical research, across a range of common laboratory solvents. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on the solubility characteristics of this promising natural compound. While specific quantitative solubility data for **morelloflavone** is not extensively available in published literature, this guide synthesizes existing qualitative information and outlines a robust experimental protocol for its determination.

Morelloflavone, with a molecular weight of 556.479 g/mol, is a complex polyphenol whose therapeutic potential is closely linked to its bioavailability, which is heavily influenced by its solubility.^[1] Understanding its behavior in various solvents is a critical first step in the development of viable drug delivery systems and in vitro and in vivo assay design.^{[2][3][4][5]}

Core Principles of Flavonoid Solubility

The solubility of flavonoids, including biflavonoids like **morelloflavone**, is governed by the principle of "like dissolves like." Their complex, poly-phenolic structure results in poor aqueous solubility.[3] The presence of multiple hydroxyl groups allows for hydrogen bonding, while the aromatic rings contribute to hydrophobic character. Consequently, organic solvents are typically required to achieve meaningful concentrations for research purposes. The choice of solvent is critical for extraction, purification, and formulation development.[3][6]

Quantitative and Qualitative Solubility of Morelloflavone

Direct, experimentally determined quantitative solubility data for **morelloflavone** in common organic solvents is sparse in publicly accessible scientific literature. However, qualitative descriptions and data from studies on related biflavonoids provide valuable guidance. The following table summarizes the available information.

Solvent	Quantitative Solubility	Qualitative Solubility	Source(s)
Water	0.009 g/L (Calculated)	Very poorly soluble	[7]
Dimethyl Sulfoxide (DMSO)	Data not available	Soluble	[3]
Acetone	Data not available	Soluble	[1]
Ethyl Acetate	Data not available	Soluble	
Chloroform	Data not available	Soluble	
Dichloromethane	Data not available	Soluble	
Methanol	Data not available	Used in extraction	
Ethanol	Data not available	Used in extraction	[6]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

For researchers requiring precise solubility values, the shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound.^[6] This method involves saturating a solvent with the solute and then quantifying the dissolved concentration.

Objective: To determine the equilibrium solubility of **morelloflavone** in a specific solvent at a controlled temperature.

Materials:

- **Morelloflavone** (crystalline powder)
- Selected laboratory solvent (e.g., DMSO, ethanol, methanol, acetone, ethyl acetate) of high purity
- Glass vials with screw caps
- Thermostatic shaker or incubator capable of maintaining a constant temperature
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Analytical balance

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **morelloflavone** to a glass vial. The excess solid should be visually apparent.
 - Add a known volume of the selected solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.

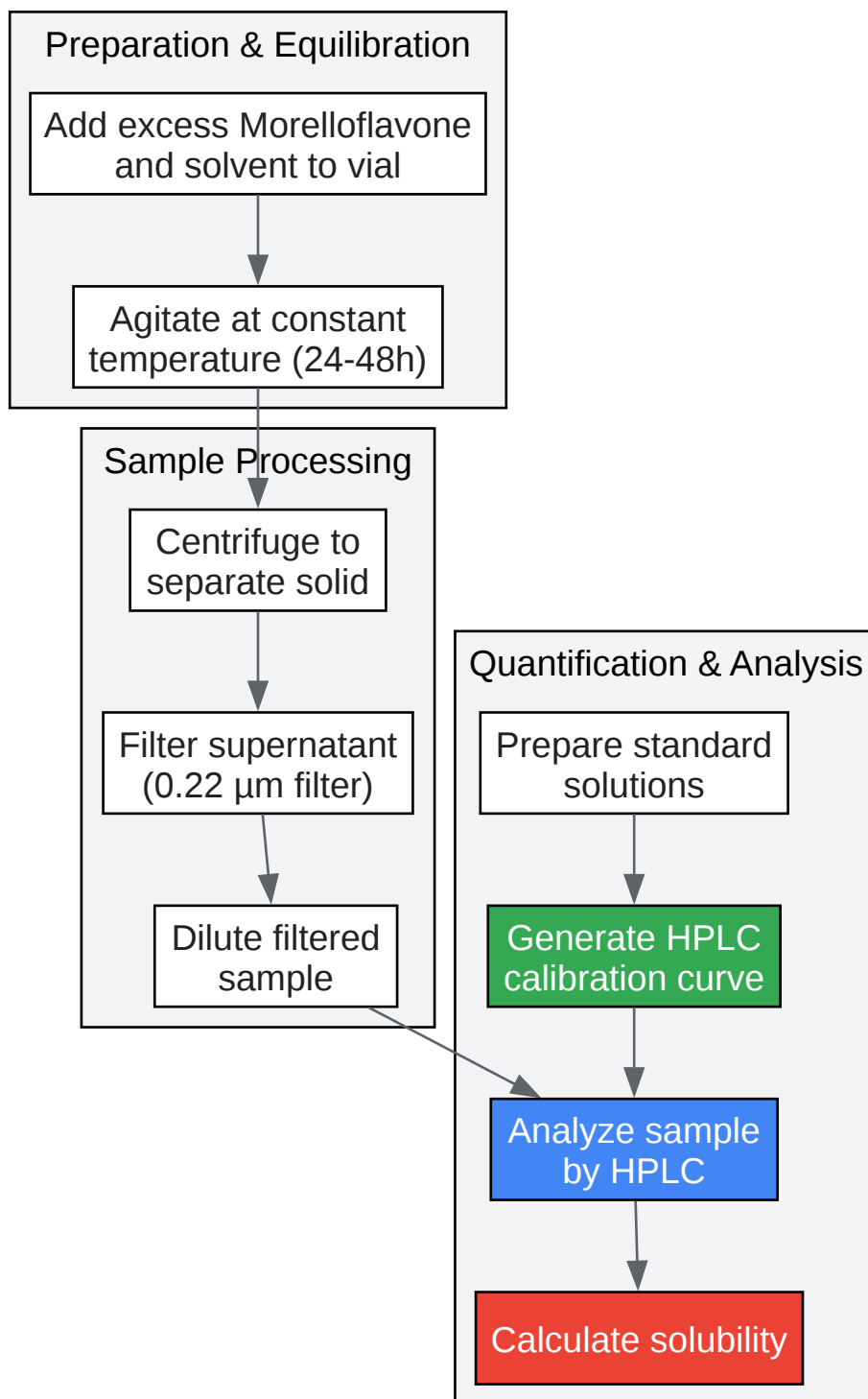
- Equilibration:
 - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The concentration of the dissolved solid should not change with further agitation time.
- Phase Separation:
 - Remove the vial from the shaker and allow it to stand at the same constant temperature to allow the undissolved solid to settle.
 - To ensure complete separation of the solid phase, centrifuge the vial at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Immediately filter the aliquot through a 0.22 µm syringe filter to remove any remaining solid particles.
 - Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the HPLC calibration curve.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **morelloflavone** of known concentrations in the chosen solvent.
 - Inject the standard solutions into the HPLC system to generate a calibration curve.
 - Inject the diluted sample solution into the HPLC system.
 - Determine the concentration of **morelloflavone** in the diluted sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:

- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.

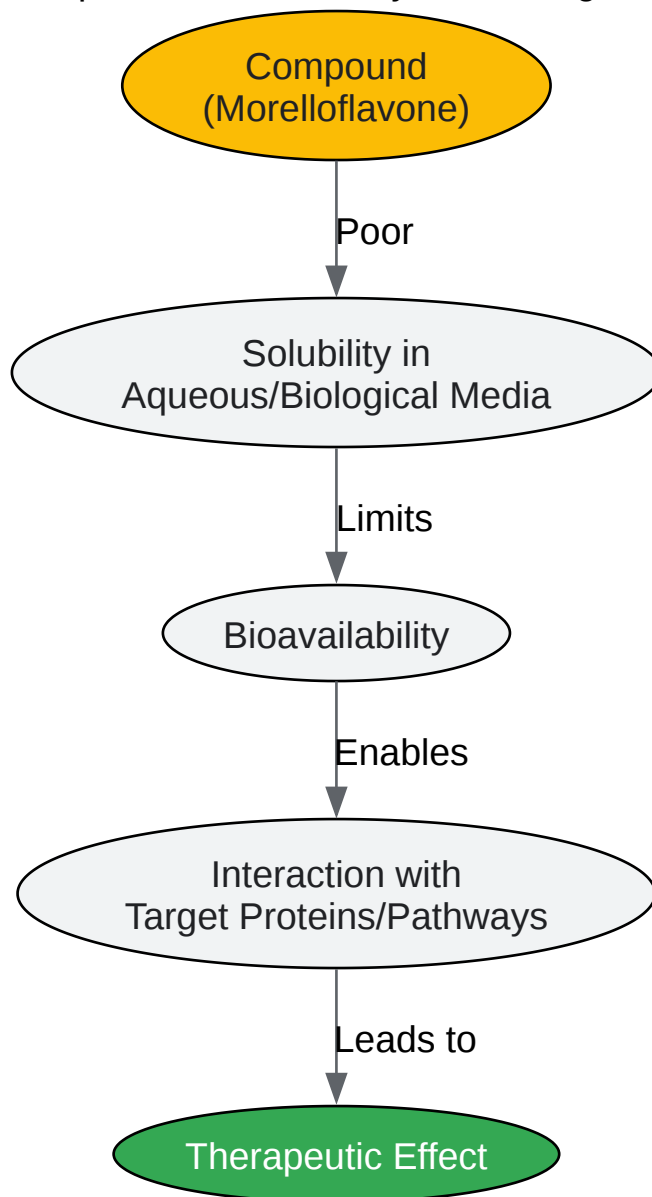
Visualization of Experimental Workflow

The following diagram illustrates the key steps in the determination of **morelloflavone** solubility using the shake-flask method.

Workflow for Morelloflavone Solubility Determination



Relationship between Solubility and Biological Activity



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References

- [1. Morelloflavone - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. US20110311592A1 - Methods of increasing solubility of poorly soluble compounds and methods of making and using formulations of such compounds - Google Patents \[patents.google.com\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. SPECIAL FEATURE - Bioavailability & Solubility: New Approaches to Enhance Drug Performance \[drug-dev.com\]](#)
- [6. Improved solubility, dissolution rate, and oral bioavailability of main biflavonoids from Selaginella doederleinii extract by amorphous solid dispersion - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Showing Compound Morelloflavone \(FDB093560\) - FooDB \[foodb.ca\]](#)
- [8. Benzophenones and Biflavonoids from Garcinia livingstonei Fruits - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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